

Titanium(IV) Bromide: A Comprehensive Technical Guide

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Compound of Interest		
Compound Name:	Titanium(IV) bromide	
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Introduction

Titanium(IV) bromide (TiBr₄), also known as titanium tetrabromide, is an inorganic compound with the chemical formula TiBr₄. It is a diamagnetic, orange-to-brown crystalline solid at room temperature and is the most volatile of the transition metal bromides.[1][2] As a d^o transition metal halide, TiBr₄ exhibits strong Lewis acidity, making it a versatile reagent and catalyst in various chemical transformations.[2] Its high solubility in nonpolar organic solvents further enhances its utility in organic synthesis and materials science.[2] This technical guide provides an in-depth overview of the physical and chemical properties of **Titanium(IV) bromide**, including detailed experimental protocols for its synthesis and key reactions, presented to aid researchers and professionals in its effective application.

Physical Properties

Titanium(IV) bromide is a hygroscopic, orange-to-brown crystalline solid.[3] Key physical properties are summarized in the table below.



Property	Value	Reference(s)
Molecular Formula	TiBr ₄	[4]
Molar Mass	367.48 g/mol	[3]
Appearance	Orange-brown crystalline solid	[1]
Melting Point	38-40 °C (100.4-104 °F; 311.15-313.15 K)	[3][5]
Boiling Point	230-234 °C (446-453.2 °F; 503.15-507.15 K)	[3][6]
Density	3.25 g/cm³ at 25 °C	[1][5]
Crystal Structure	Cubic	[3]
Space Group	Pa3	[3]
Coordination Geometry	Tetrahedral	[3][6]
Dipole Moment	0 D	[3]
Solubility	Soluble in chlorocarbons, benzene, diethyl ether, ethanol.[3][7] Reacts with water.[7]	

Chemical Properties

Titanium(IV) bromide is characterized by its strong Lewis acidity and its reactivity towards water and other nucleophiles.

Lewis Acidity

As a d⁰ transition metal halide, TiBr₄ is a potent Lewis acid, readily forming adducts with a variety of Lewis bases such as ethers, amines, and phosphines.[1] For example, it reacts with tetrahydrofuran (THF) to form the adduct TiBr₄(THF)₂.[2] This property is the basis for its use as a catalyst in numerous organic reactions.

Hydrolysis



Titanium(IV) bromide reacts vigorously and rapidly with water, hydrolyzing to produce hydrogen bromide (HBr) and titanium oxides or oxybromides.[3][7] This reaction is highly exothermic and releases corrosive HBr gas, necessitating careful handling in a moisture-free environment.[3]

Redox Reactions

Titanium(IV) bromide can be reduced by strong reducing agents to form lower oxidation state titanium compounds. For instance, reduction with hydrogen can produce titanium(III) bromide.

[7]

Ligand Exchange Reactions

TiBr₄ undergoes rapid redistribution reactions with other titanium tetrahalides. For example, mixing TiBr₄ and TiCl₄ results in a statistical mixture of mixed halides, TiBr_xCl_{4-x}.[2]

Experimental Protocols Synthesis of Titanium(IV) Bromide

Titanium(IV) bromide can be synthesized by the direct reaction of titanium metal with bromine gas at elevated temperatures.[1]

Materials:

- Titanium metal (sponge or powder)
- Bromine (liquid)
- Inert gas (e.g., Argon or Nitrogen)
- Tube furnace
- Quartz reaction tube
- Gas washing bottles
- Cold trap (e.g., dry ice/acetone bath)

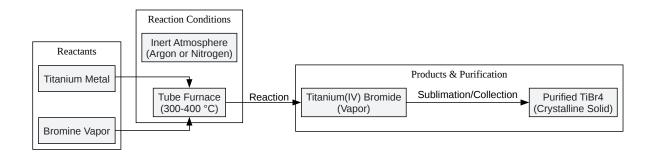


Procedure:

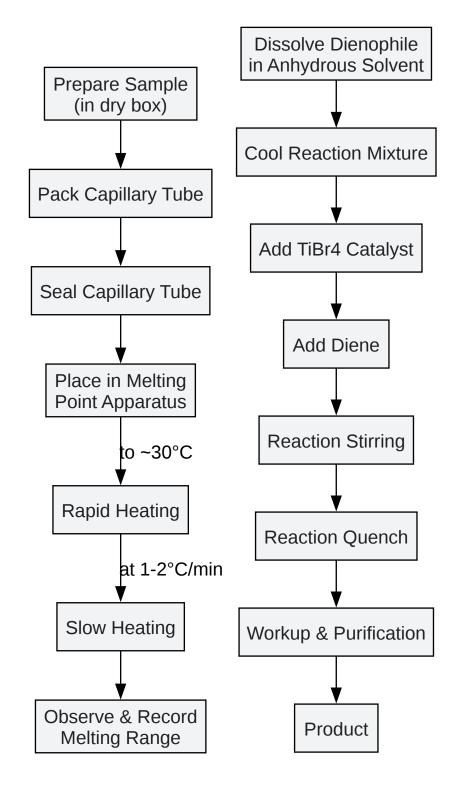
- A quartz tube is placed in a tube furnace.
- A known quantity of titanium metal is placed in the center of the quartz tube.
- The system is purged with an inert gas to remove air and moisture.
- Liquid bromine is placed in a gas washing bottle and gently heated to produce bromine vapor.
- A stream of inert gas is passed through the bromine to carry the vapor into the reaction tube.
- The tube furnace is heated to 300-400 °C to initiate the reaction between titanium and bromine vapor.
- The volatile TiBr₄ product sublimes and is collected in a cooler part of the apparatus or in a cold trap.
- The product is purified by sublimation under reduced pressure.

A schematic for the synthesis of **Titanium(IV) Bromide** is provided below.









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